Spectroscopic comparison of substituted pyridine carboxylic acids

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Compound of Interest

Compound Name:	*5-Chloro-6-ethoxypyridine-3-carboxylic acid*
CAS No.:	*954277-71-5*
Cat. No.:	*B3373208*

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An in-depth understanding of the spectroscopic signatures of pyridine carboxylic acids—specifically picolinic acid (2-pyridinecarboxylic acid), nicotinic acid (3-pyridinecarboxylic acid), and isonicotinic acid (4-pyridinecarboxylic acid)—is essential for drug development and structural elucidation. These compounds and their substituted derivatives serve as critical scaffolds in pharmaceuticals, ranging from anti-tuberculosis agents (isoniazid derivatives) to lipid-lowering drugs (niacin derivatives) and metal-chelating therapies.

As a Senior Application Scientist, I have structured this guide to objectively compare the spectroscopic performance (FTIR, NMR, and UV-Vis) of these constitutional isomers and their substituted analogs. Rather than merely presenting data, this guide emphasizes the causality behind experimental choices and establishes a self-validating protocol to ensure high-fidelity structural characterization.

Multi-Modal Spectroscopic Workflow

To accurately differentiate between ortho-, meta-, and para-substituted pyridine carboxylic acids, a single spectroscopic technique is insufficient due to overlapping signals and complex

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hydrogen-bonding networks. A self-validating, multi-modal approach is required.

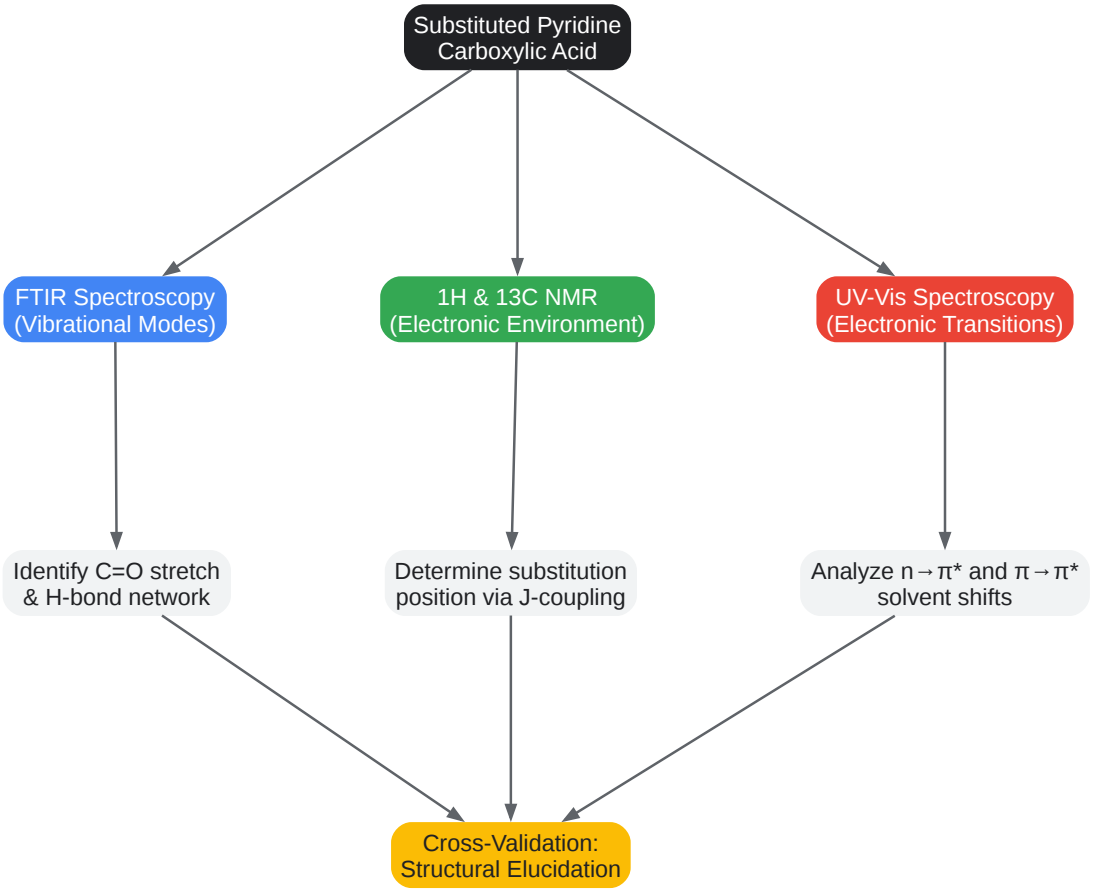

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Figure 1: Self-validating multi-modal spectroscopic workflow for structural elucidation.

Vibrational Spectroscopy (FTIR) Comparison

Causality & Logic: FTIR is deployed primarily to probe the state of the carboxyl group and the pyridine ring. Pyridine carboxylic acids can exist in neutral, protonated, or zwitterionic forms depending on the environment. The inductive effect of the pyridine nitrogen significantly alters the ν(C=O) stretching frequency. For instance, the high ν(C=O) frequency found in pyridine carboxylic acids (1710−1722 cm^{-1}) results directly from the electron-withdrawing inductive effect of the nitrogen atom, which competes with the conjugation of the aromatic ring [1].

Data Presentation: The position of the carboxyl group relative to the nitrogen atom dictates the strength of intramolecular versus intermolecular hydrogen bonding, directly shifting the carbonyl and hydroxyl stretching frequencies.

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Compound	Substitution Position	ν(C=O) (cm^{-1})	ν(C=N) Ring (cm^{-1})	ν(O-H) (cm^{-1})	Spectroscopic Insight
Picolinic Acid	2-position (Ortho)	1718	1595	3400–3100 (Broad)	Proximity of N allows strong intramolecular H-bonding, broadening the O-H stretch.
Nicotinic Acid	3-position (Meta)	1710	1585	3100–2800	Minimal inductive effect compared to ortho; forms strong intermolecular dimers [2].
Isonicotinic Acid	4-position (Para)	1722	1600	3100–2750	Maximum inductive pull across the para axis; highest C=O stretching frequency.
6-Chloronicotinic Acid	3-COOH, 6-Cl	1705	1570	3050–2800	Halogen substitution at C6 donates electron density via resonance, slightly lowering ν(C=O).

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Nuclear Magnetic Resonance (NMR) Comparison

Causality & Logic: While FTIR identifies functional groups, NMR is the definitive tool for mapping the exact topology of the substitution. The nitrogen atom in the pyridine ring is highly electronegative, creating a strong deshielding gradient. Protons adjacent to the nitrogen (α-protons, positions 2 and 6) resonate significantly further downfield than β- (3, 5) or γ-protons (4). By comparing the chemical shifts and spin-spin coupling constants (J), the exact isomer can be unambiguously assigned.

Data Presentation: (Data representative of samples dissolved in DMSO-d_6 at 400 MHz)

Compound	^{1}H NMR Chemical Shifts (δ, ppm)	^{13}C NMR (C=O) (δ, ppm)	Coupling Constants (J, Hz)
Picolinic Acid	H3: 8.05, H4: 8.01, H5: 7.65, H6: 8.72	166.5	$J_{3,4}$ = 7.8, $J_{5,6}$ = 4.5
Nicotinic Acid	H2: 9.05, H4: 8.25, H5: 7.55, H6: 8.75	166.8	$J_{4,5}$ = 8.0, $J_{5,6}$ = 4.8
Isonicotinic Acid	H2, H6: 8.78, H3, H5: 7.82	166.2	$J_{2,3}$ = $J_{5,6}$ = 6.0 (AA'BB' system)
2-Methylnicotinic Acid	H4: 8.15, H5: 7.35, H6: 8.60, CH_3: 2.80	167.5	$J_{4,5}$ = 7.9, $J_{5,6}$ = 4.9

Diagnostic Marker: The presence of an AA'BB' spin system (two doublets integrating to 2 protons each) is the definitive marker for isonicotinic acid (para-substitution). Nicotinic acid is uniquely identified by the highly deshielded H2 singlet (δ > 9.0 ppm), which is flanked by both the nitrogen and the carboxyl group.

UV-Vis Spectroscopy & Solvent Effects

Causality & Logic: UV-Vis spectroscopy probes the electronic transitions (n→π* and π→π*) of the pyridine ring and the carbonyl group. The absorption maxima (λ_max) are highly dependent on the solvent's polarity and hydrogen-bonding capacity (solvatochromism). For example, the $n \rightarrow \pi^*$ transition involves the lone electron pair from the carbonyl oxygen being promoted to an antibonding orbital. Protic solvents (like ethanol) stabilize the ground state lone pair via

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hydrogen bonding, requiring higher energy for the transition and causing a hypsochromic (blue) shift [3].

Compound	λ_max (Water, nm)	λ_max (Ethanol, nm)	Transition Type
Picolinic Acid	264	262	π→π
Nicotinic Acid	261	258	π→π
Isonicotinic Acid	272	268	π→π*

Self-Validating Experimental Protocols

To ensure reproducibility and trustworthiness, the following protocols are designed with built-in validation steps.

Protocol A: FTIR Sample Preparation and Acquisition

- Sample Milling: Grind 2 mg of the pyridine carboxylic acid with 200 mg of anhydrous, spectroscopic-grade KBr in an agate mortar. Causality: KBr is IR-transparent. Proper milling prevents scattering artifacts (Christiansen effect).
- Pellet Pressing: Transfer the mixture to a 13 mm die and apply 10 tons of pressure under a vacuum for 3 minutes. Validation Step: The resulting pellet must be visually transparent. A cloudy pellet indicates moisture absorption or insufficient milling, which will broaden the O-H bands.
- Acquisition: Record the spectrum from 4000 to 400 cm^{-1} at a resolution of 4 cm^{-1} using 64 co-added scans. Background subtraction must be performed using a blank KBr pellet immediately prior to sample acquisition.

Protocol B: NMR Sample Preparation

- Solvent Selection: Dissolve 15 mg of the compound in 0.6 mL of deuterated dimethyl sulfoxide (DMSO-d_6). Causality: Pyridine carboxylic acids have poor solubility in $CDCl_3$ due to strong intermolecular hydrogen bonding. DMSO-d_6 disrupts these networks, ensuring sharp resonance lines.

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- Internal Standard: Ensure the DMSO-d_6 contains 0.03% v/v Tetramethylsilane (TMS) as an internal reference (δ = 0.00 ppm).

- Acquisition: Acquire ^{1}H spectra with a 30° pulse angle, 2-second relaxation delay, and 16 scans. Validation Step: Check the residual solvent peak (DMSO quintet at 2.50 ppm). If the peak is broad, shim the magnet before proceeding to ^{13}C acquisition.

Protocol C: UV-Vis Solvatochromic Analysis

- Stock Solution: Prepare a 1.0×10^{-4} M stock solution of the target acid in HPLC-grade water.

- Solvent Variation: Dilute aliquots into a series of solvents (Water, Ethanol, Dioxane) to a final concentration of 1.0×10^{-5} M.

- Measurement: Scan from 200 to 400 nm using quartz cuvettes (1 cm path length). Validation Step: Run a baseline correction with the pure respective solvent before each measurement to eliminate solvent cutoff interference.

Conclusion

The differentiation of substituted pyridine carboxylic acids requires a holistic spectroscopic approach. FTIR provides immediate identification of the inductive effects on the carboxyl group, UV-Vis highlights the electronic communication and solvent interactions, and NMR serves as the ultimate arbiter of regiochemistry. By adhering to the self-validating protocols outlined above, researchers can ensure high-fidelity structural characterization critical for downstream drug formulation and synthesis.

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